

An In-Depth Technical Guide to 1-(4-Methoxybenzyl)-1H-pyrazole

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Compound of Interest

Compound Name: 1-(4-Methoxybenzyl)-1H-pyrazole

CAS No.: 145162-51-2

Cat. No.: B3366806

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **1-(4-Methoxybenzyl)-1H-pyrazole**, a heterocyclic compound of significant interest in medicinal chemistry and drug discovery. This document details its chemical identity, synthesis methodologies, physicochemical properties, and explores its potential biological activities based on the well-established pharmacology of the pyrazole scaffold. The content is structured to provide both foundational knowledge and practical insights for researchers actively engaged in the fields of chemical synthesis and drug development.

Introduction: The Significance of the Pyrazole Scaffold

The pyrazole nucleus, a five-membered aromatic heterocycle with two adjacent nitrogen atoms, is a cornerstone in the development of a wide array of biologically active compounds. Its

unique structural and electronic properties allow for diverse chemical modifications, making it a "privileged scaffold" in medicinal chemistry. Pyrazole derivatives have demonstrated a broad spectrum of pharmacological activities, including anti-inflammatory, analgesic, antimicrobial, and anticancer properties.[1][2] The incorporation of a 4-methoxybenzyl group at the N1 position of the pyrazole ring, as in the case of **1-(4-Methoxybenzyl)-1H-pyrazole**, can significantly influence the molecule's lipophilicity, metabolic stability, and interaction with biological targets. This guide focuses specifically on this derivative, providing a detailed technical resource for its synthesis and potential applications.

Chemical Identity and Physicochemical Properties

A precise understanding of a compound's identity and properties is fundamental to its application in research and development.

Property	Value	Source
Chemical Name	1-(4-Methoxybenzyl)-1H-pyrazole	-
CAS Number	145162-51-2	Google Search
Molecular Formula	C ₁₁ H ₁₂ N ₂ O	Google Search
Molecular Weight	188.23 g/mol	Google Search
Appearance	Expected to be a solid or oil	General knowledge
Solubility	Expected to be soluble in common organic solvents	General knowledge

Synthesis of 1-(4-Methoxybenzyl)-1H-pyrazole: A Methodological Exploration

The synthesis of N-substituted pyrazoles can be achieved through several established synthetic routes. The most common and versatile approach involves the condensation of a hydrazine derivative with a 1,3-dicarbonyl compound or its equivalent.

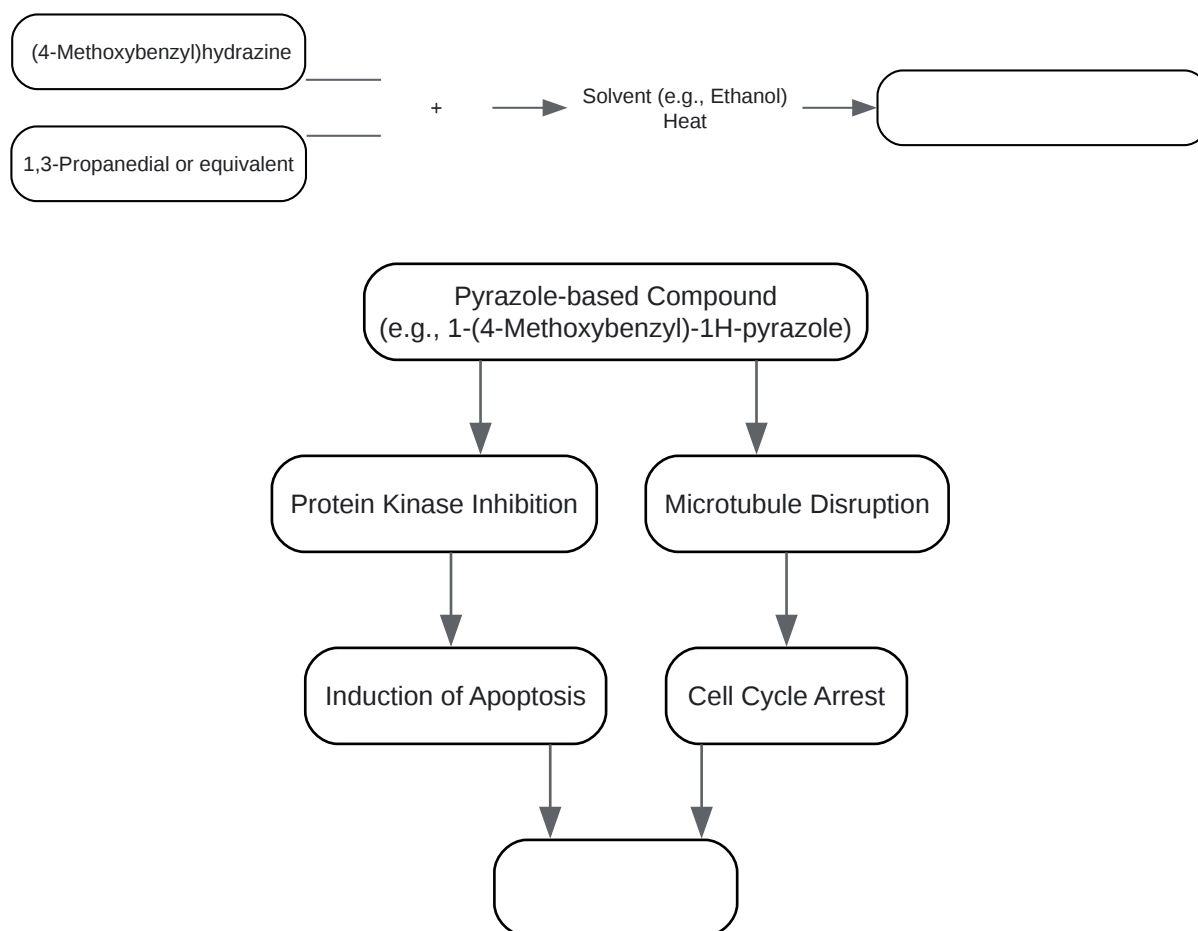
General Synthetic Strategy: Knorr Pyrazole Synthesis

The Knorr pyrazole synthesis and related methods remain a primary strategy for constructing the pyrazole ring. This typically involves the reaction of a hydrazine with a β -diketone, β -ketoester, or α,β -unsaturated carbonyl compound. For the synthesis of **1-(4-Methoxybenzyl)-1H-pyrazole**, the key precursors would be (4-methoxybenzyl)hydrazine and a suitable three-carbon building block.

Proposed Experimental Protocol

This protocol is a representative, detailed procedure derived from established methods for the synthesis of analogous N-substituted pyrazoles.[3][4]

Reaction Scheme:



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Sources

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